

N,N'-Dipropyloxamide: Structural Identity, Synthesis, and Supramolecular Utility

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Compound of Interest

Compound Name: *Ethanediamide, N,N'-dipropyl-*

CAS No.: 14040-77-8

Cat. No.: B1295042

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Executive Summary This technical guide provides a comprehensive analysis of N,N'-dipropyloxamide, a symmetrical diamide utilized as a ligand in coordination chemistry and a structural motif in crystal engineering. Beyond its nomenclature, this document details the atom-efficient synthesis via aminolysis, provides self-validating characterization protocols (NMR, IR), and explores its utility in supramolecular assembly relevant to drug delivery systems.

Part 1: Nomenclature and Structural Identity

The IUPAC Designation

The preferred IUPAC name (PIN) for the molecule is

-dipropyloxamide.

- **Parent Structure:** The core is oxamide (), which is the retained IUPAC name for ethanediamide.
- **Substituents:** Two propyl groups (

) attached to the nitrogen atoms.[1]

- Locants: The prefix

indicates symmetry, denoting that one propyl group is attached to each of the two nitrogen atoms of the diamide core.

Systematic Alternative:

-dipropylethanediamide.[1]

Structural Significance in Drug Development

In medicinal chemistry, the oxamide moiety functions as a bioisostere for peptide bonds but with restricted conformational flexibility. This rigidity, combined with the ability to donate and accept hydrogen bonds, makes

-dipropyloxamide a valuable scaffold for:

- Ligand Design: Chelation of transition metals (Cu, Ni) for metallodrug synthesis.
- Crystal Engineering: Formation of robust hydrogen-bonded networks (ribbons/sheets) used to stabilize pharmaceutical co-crystals.[1]

Part 2: Synthetic Pathway & Mechanism

The most efficient synthesis involves the aminolysis of diethyl oxalate with n-propylamine.[1] This nucleophilic acyl substitution is preferred over acid chloride routes due to milder conditions and higher atom economy (ethanol is the only byproduct).

Reaction Mechanism

The reaction proceeds via a tetrahedral intermediate.[1] The amine nucleophile attacks the electrophilic carbonyl carbon of the ester, followed by the elimination of ethoxide (which protonates to ethanol).



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Figure 1: Mechanistic flow of the aminolysis reaction converting diethyl oxalate to N,N'-dipropyloxamide.

Part 3: Experimental Protocol (Self-Validating System)

Objective: Synthesize high-purity

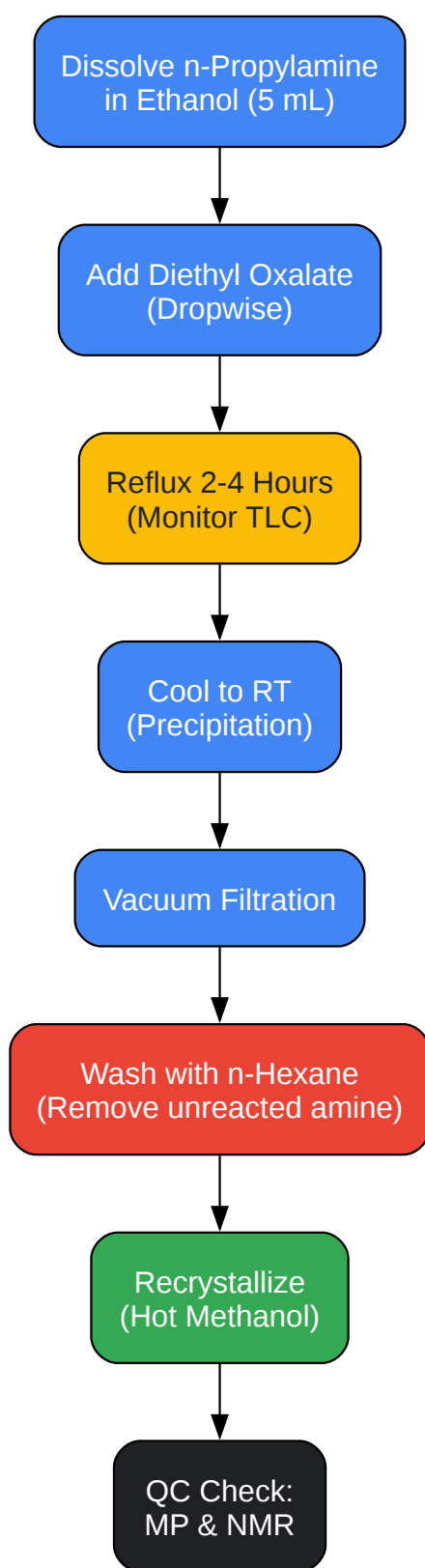
-dipropyloxamide (Target Yield: >70%).

Materials

- Diethyl oxalate (10.0 mmol, 1.46 g)[2]
- n-Propylamine (21.0 mmol, 1.24 g) [Slight excess to drive equilibrium][2]
- Ethanol (Absolute, 20 mL)
- n-Hexane (for washing)[1][3]

Workflow

The following protocol includes critical "Stop/Go" checkpoints to ensure quality control during the process.



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Figure 2: Step-by-step synthesis workflow with purification and quality control stages.[1]

Step-by-Step Procedure

- Preparation: In a round-bottom flask, dissolve 1.24 g of n-propylamine in 5 mL of absolute ethanol.
- Addition: Slowly add 1.46 g of diethyl oxalate diluted in 5 mL ethanol. Observation: The reaction is exothermic; mild heat generation confirms initiation.[\[1\]](#)
- Reflux: Heat the mixture to reflux for 3 hours.
 - QC Checkpoint: Reaction completion is indicated by the disappearance of the diethyl oxalate spot on TLC (Eluent: Dichloromethane/Ethyl Acetate 2:1).
- Isolation: Cool the mixture to room temperature. The product will precipitate as a white solid. [\[1\]](#)
- Purification: Filter the solid using a Gooch funnel. Wash the cake with cold n-hexane to remove unreacted amine.[\[1\]](#)
- Recrystallization: Dissolve the crude solid in hot methanol and allow slow evaporation to yield needle-shaped crystals.

Part 4: Structural Characterization

To validate the identity of the synthesized compound, compare experimental data against the following standard values.

Quantitative Data Table

Parameter	Specification	Diagnostic Value
Appearance	White crystalline solid	Colorless needles indicate high purity.[1]
Melting Point	161.8 – 162.5 °C	Sharp range (<1°C) confirms absence of starting material.[1]
Solubility	Soluble in hot MeOH/EtOH	Insoluble in water/hexane (facilitates isolation).[1]
Yield	~71%	Lower yields suggest incomplete precipitation.[1]

Spectroscopic Validation

Nuclear Magnetic Resonance (

-NMR) Solvent:

, 600 MHz

Shift (ppm)	Multiplicity	Integration	Assignment	Interpretation
7.50	Broad Singlet	2H	-NH	Amide protons (exchangeable). [1]
3.27	Quartet	4H		Methylene adjacent to Nitrogen.[1]
1.58	Sextet/Quartet	4H		Central methylene of propyl chain.[1]
0.95	Triplet	6H		Terminal methyl groups.[1]

Infrared Spectroscopy (FT-IR)

- 3300
: N-H stretching (Strong, sharp = H-bonded network).[1]
- 1649
: C=O stretching (Amide I band).[1]
- 1529
: N-H bending (Amide II band).[1]

Part 5: Applications in Drug Development

Supramolecular Synthons

-dipropylloxamide is a "self-complementary" tecton.[1] It contains two hydrogen bond donors (NH) and two acceptors (CO) arranged in a specific geometry.[1]

- Mechanism: In the solid state, these molecules self-assemble into 1D ribbons or 2D sheets via intermolecular hydrogen bonds.[1]
- Utility: This persistent packing motif is used to co-crystallize active pharmaceutical ingredients (APIs) to improve their solubility or stability without altering the covalent structure of the drug.

Coordination Chemistry

The oxamide core acts as a bidentate or bridging ligand.[1]

- Metallodrugs: Reaction with

or

salts yields planar complexes.[1] These complexes are currently being investigated for DNA intercalation and antitumor activity, leveraging the planar geometry to slip between DNA base pairs.

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